

thermal stability and decomposition of beta-Copaene

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Compound Focus: (-)-beta-Copaene

CAS No.: 317819-78-6

Cat. No.: S1521467

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Available Information on Beta-Copaene

While thermal stability data is unavailable, the search results provide foundational information useful for researchers.

Basic Chemical Identification

The table below summarizes key identifiers and physical properties for beta-Copaene.

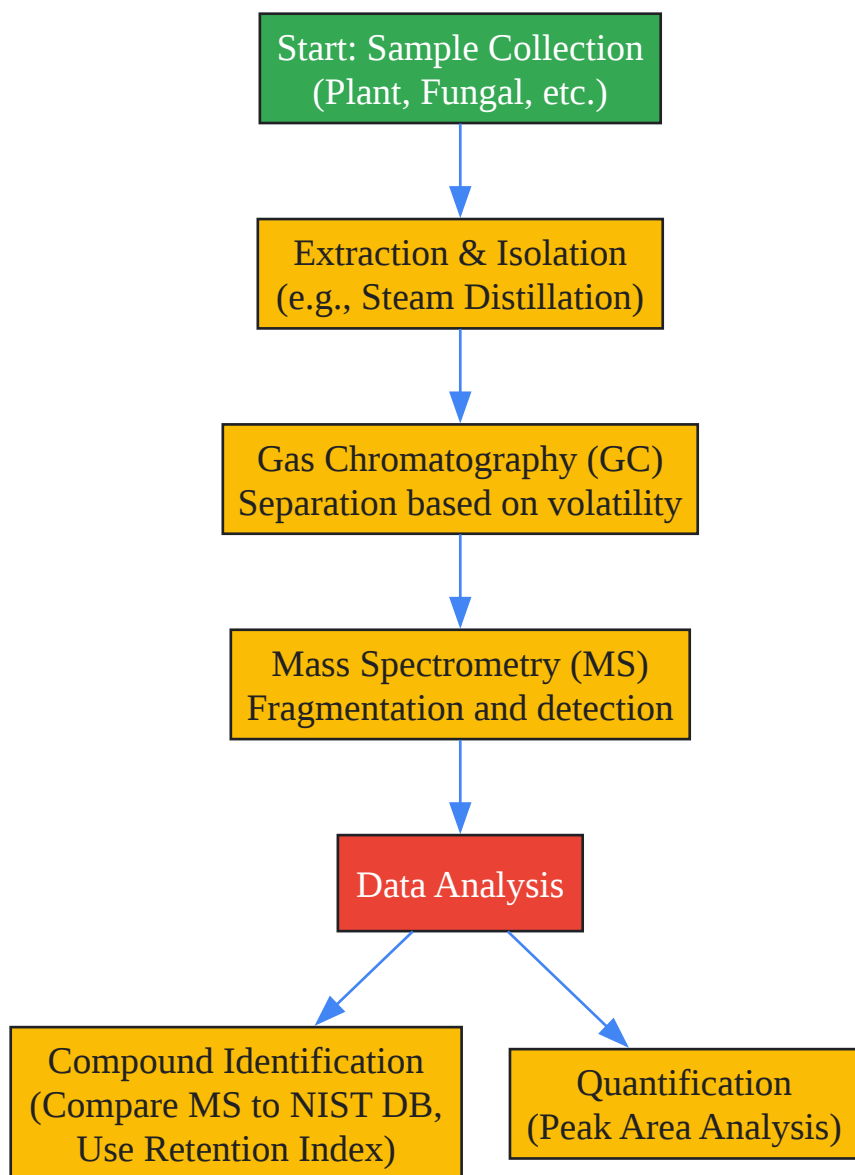
Property	Value
Chemical Formula	C ₁₅ H ₂₄ [1]
Molecular Weight	204.35 g/mol [1]
CAS Registry Number	18252-44-3 [1]
IUPAC Name	(1R,2S,6S,7S,8S)-8-Isopropyl-1-methyl-3-methylenetricyclo[4.4.0.0 ^{2,7}]decane (relative configuration) [1]

Property	Value
Boiling Point	124 °C at 15 mmHg [2]
Density	0.939 g/mL [2]

Analytical Method: Gas Chromatography

Multiple studies report the **Kovats Retention Index (RI)** for beta-Copaene, a key parameter for its identification in Gas Chromatography (GC) analysis [1]. The specific value depends on the experimental setup, particularly the type of GC column used.

The following diagram illustrates the general workflow for identifying and analyzing beta-Copaene via GC-MS, as referenced in the literature [3].



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General workflow for the identification and analysis of beta-Copaene using Gas Chromatography-Mass Spectrometry (GC-MS).

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References

1. β - Copaene [webbook.nist.gov]
2. - Wikipedia Copaene [en.wikipedia.org]
3. Identification of sesquiterpene synthases from the Basidiomycota...
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